

An In-depth Technical Guide to *cis*-4-Nonene (C₉H₁₈)

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Compound of Interest

Compound Name: *cis*-4-Nonene

Cat. No.: B084754

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For Researchers, Scientists, and Drug Development Professionals

Abstract

***cis*-4-Nonene**, an alkene with the molecular formula C₉H₁₈, is a valuable intermediate in organic synthesis. This document provides a comprehensive technical overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and visualizations of the synthetic pathway. The information presented herein is intended to support researchers and professionals in the fields of chemistry and drug development in their understanding and utilization of this compound.

Physicochemical and Spectroscopic Data

The properties of ***cis*-4-Nonene** are summarized in the tables below, providing a ready reference for experimental planning and execution.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C9H18	[1]
Molecular Weight	126.24 g/mol	[1]
CAS Number	10405-84-2	[1]
Appearance	Colorless liquid	[2]
Boiling Point	143 °C	[3]
Density	0.73 g/cm ³	[3]
Flash Point	27.2 °C	[3]
Vapor Pressure	6.06 mmHg at 25°C	[3]
Refractive Index	1.426	[3]
Solubility	Soluble in organic solvents, limited solubility in water.	[2]

Spectroscopic Data Summary

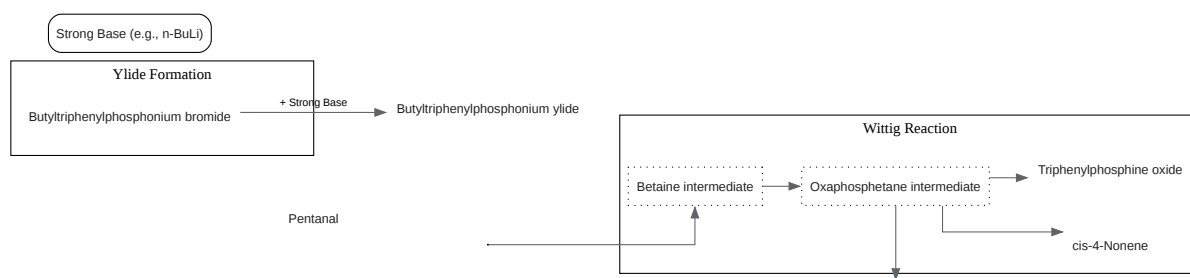
Spectroscopic Technique	Key Features	Source
¹ H NMR	Data available on SpectraBase.	[4]
¹³ C NMR	Data available on PubChem.	[1]
Infrared (IR) Spectroscopy	Data available on NIST WebBook and SpectraBase.	[1][5]
Mass Spectrometry (MS)	Data available on NIST WebBook and SpectraBase.	[6][7]

Synthesis of cis-4-Nonene via Wittig Reaction

The Wittig reaction is a reliable method for the stereoselective synthesis of alkenes, and it is well-suited for the preparation of **cis-4-Nonene**.^{[8][9]} This reaction involves the treatment of an

aldehyde or ketone with a phosphorus ylide. For the synthesis of **cis-4-Nonene**, pentanal and the ylide derived from butyltriphenylphosphonium bromide are the key reagents.

Reaction Scheme



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Caption: Wittig reaction for **cis-4-Nonene** synthesis.

Experimental Protocol

The following is a generalized protocol for the synthesis of **cis-4-Nonene** based on the Wittig reaction.

Materials:

- Butyltriphenylphosphonium bromide
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes

- Pentanal
- Saturated aqueous ammonium chloride solution
- Diethyl ether or pentane
- Anhydrous magnesium sulfate
- Flame-dried, two-necked round-bottom flask
- Magnetic stirrer
- Syringes
- Inert atmosphere (argon or nitrogen)

Procedure:

- Ylide Generation:
 - In a flame-dried, two-necked round-bottom flask under an inert atmosphere, suspend butyltriphenylphosphonium bromide (1.1 equivalents) in anhydrous THF.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a solution of n-BuLi in hexanes (1.0 equivalent) dropwise. The formation of a deep red or orange color indicates the generation of the ylide.
 - Allow the mixture to stir at 0 °C for 30 minutes and then warm to room temperature for 1 hour.
- Reaction with Aldehyde:
 - Cool the ylide solution to -78 °C using a dry ice/acetone bath.
 - Add a solution of pentanal (1.0 equivalent) in anhydrous THF dropwise.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.

- Work-up and Purification:
 - Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
 - Extract the aqueous layer with diethyl ether or pentane.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude **cis-4-Nonene** by fractional distillation.

Analytical Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **cis-4-Nonene** and confirming its molecular weight.

Instrumentation and Conditions (Typical):

- Gas Chromatograph: Agilent 7890A or equivalent.
- Mass Spectrometer: Agilent 5975C or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or similar non-polar column.
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Hold: 5 minutes at 200 °C.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Mass Range: m/z 30-300.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of **cis-4-Nonene**, confirming the presence and stereochemistry of the double bond.

¹H NMR Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **cis-4-Nonene** in 0.6 mL of deuterated chloroform (CDCl₃).
- Instrument: Bruker Avance 400 MHz spectrometer or equivalent.
- Parameters:
 - Acquisition time: ~3 seconds.
 - Relaxation delay: 2 seconds.
 - Number of scans: 16.
 - Reference: Tetramethylsilane (TMS) at 0 ppm.

Expected ¹H NMR Signals: The spectrum will show characteristic signals for the vinylic protons (around 5.3-5.5 ppm) with a coupling constant (J) indicative of the cis stereochemistry, as well as signals for the aliphatic protons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

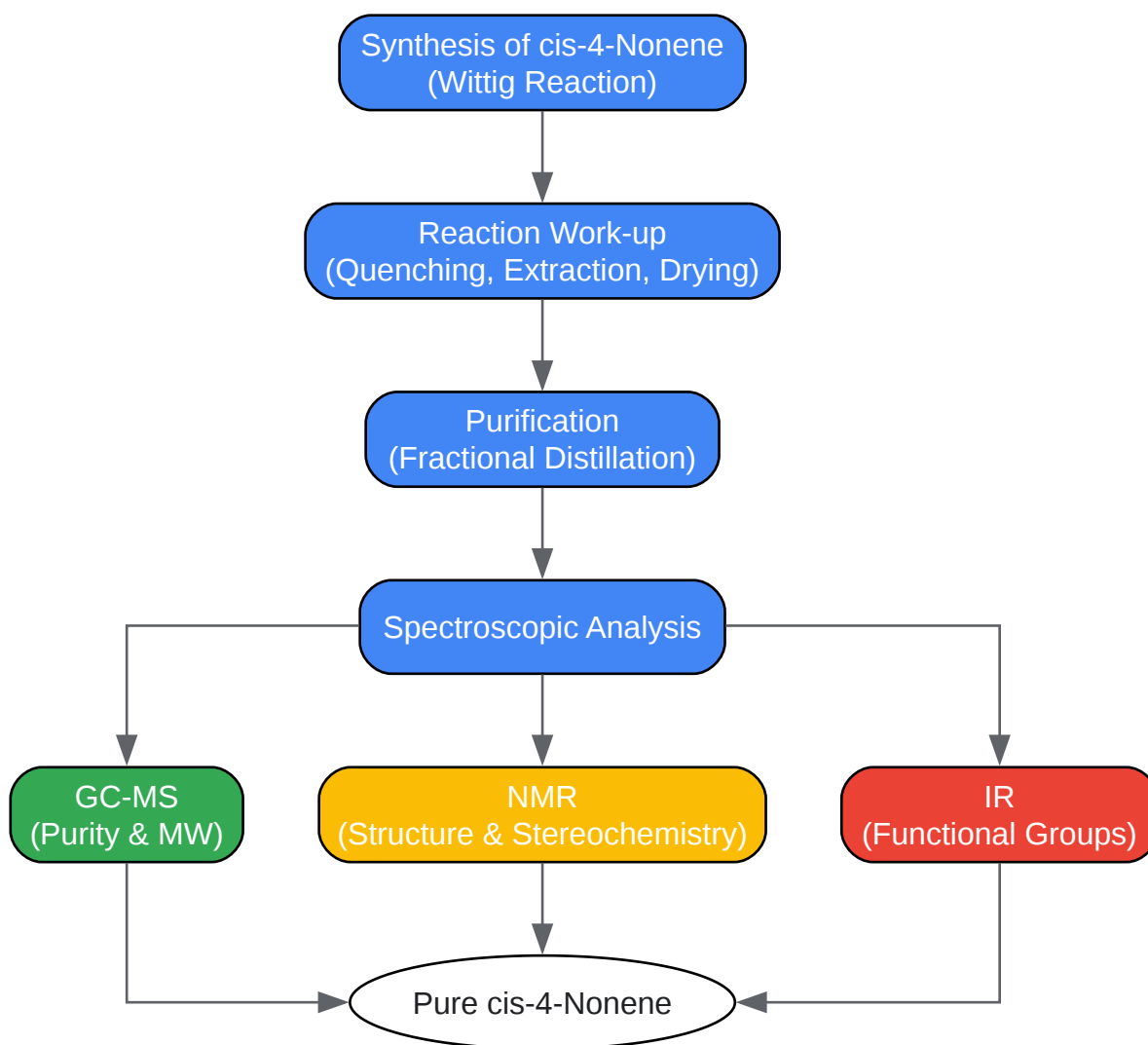
Protocol:

- Sample Preparation: A thin film of the neat liquid is prepared between two salt plates (NaCl or KBr).
- Instrument: PerkinElmer Spectrum Two FT-IR spectrometer or equivalent.
- Parameters:
 - Scan range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of scans: 16.

Expected IR Absorptions: The spectrum will exhibit a characteristic C=C stretch for a cis-alkene around 1650 cm^{-1} and C-H stretching frequencies for sp^2 and sp^3 hybridized carbons.

Experimental Workflow Visualization

The following diagram illustrates the overall workflow from synthesis to analysis of **cis-4-Nonene**.



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Caption: Overall experimental workflow for **cis-4-Nonene**.

Safety and Handling

cis-4-Nonene is a flammable liquid and should be handled with appropriate safety precautions.

[1] Use in a well-ventilated area, away from ignition sources. Wear protective gloves, safety glasses, and a lab coat. In case of skin contact, wash immediately with soap and water.

Conclusion

This technical guide provides a detailed overview of **cis-4-Nonene**, with a focus on its synthesis and characterization. The provided data and experimental protocols are intended to be a valuable resource for researchers and scientists. The stereoselective synthesis of **cis-4-**

Nonene via the Wittig reaction, followed by rigorous spectroscopic analysis, ensures a high-purity product suitable for a variety of applications in organic synthesis and materials science.

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